

# Thermodynamic Properties of $\text{Ca}_3\text{In}$ : A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Calcium;indium

Cat. No.: B15489153

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## Introduction

The study of intermetallic compounds is crucial for the development of new materials with tailored properties. Within the calcium-indium (Ca-In) binary system, the  $\text{Ca}_3\text{In}$  compound represents a stable phase with potential applications in various fields. A thorough understanding of its thermodynamic properties is fundamental to predicting its behavior in different environments and its viability in material design and synthesis. This technical guide provides a comprehensive overview of the known thermodynamic properties of the  $\text{Ca}_3\text{In}$  intermetallic compound, focusing on its enthalpy of formation and the experimental methods used for its determination.

## Core Thermodynamic Data

The primary experimentally determined thermodynamic property for  $\text{Ca}_3\text{In}$  is its standard enthalpy of formation. To date, comprehensive experimental data for its standard entropy, Gibbs free energy of formation, and heat capacity are not readily available in the literature.

Table 1: Standard Enthalpy of Formation of  $\text{Ca}_3\text{In}$

Property	Symbol	Value (kJ/mol)	Value (kJ/mol of atoms)	Method	Reference
Standard Enthalpy of Formation	$\Delta H_f^\circ$	$-160.8 \pm 8.4$	$-40.2 \pm 2.1$	Direct Reaction Calorimetry	Notin et al. (1984)

## Ca-In Phase Diagram

The stability of the  $\text{Ca}_3\text{In}$  compound is illustrated in the Ca-In binary phase diagram. This diagram is essential for understanding the temperature and composition ranges within which  $\text{Ca}_3\text{In}$  can be formed and coexist with other phases.  $\text{Ca}_3\text{In}$  is a congruently melting compound, indicating that it melts at a constant temperature without undergoing decomposition.

## Experimental Protocols

The determination of the enthalpy of formation of intermetallic compounds like  $\text{Ca}_3\text{In}$  requires precise experimental techniques. The value reported in this guide was obtained using Direct Reaction Calorimetry.

### Direct Reaction Calorimetry

Direct reaction calorimetry measures the heat released or absorbed during the exothermic or endothermic formation of a compound directly from its constituent elements.

Principle: A stoichiometric mixture of the constituent elements (in this case, calcium and indium) is heated in a calorimeter to a temperature sufficient to initiate a self-sustaining reaction. The heat evolved by the reaction is measured by the temperature change of the calorimeter and its surroundings.

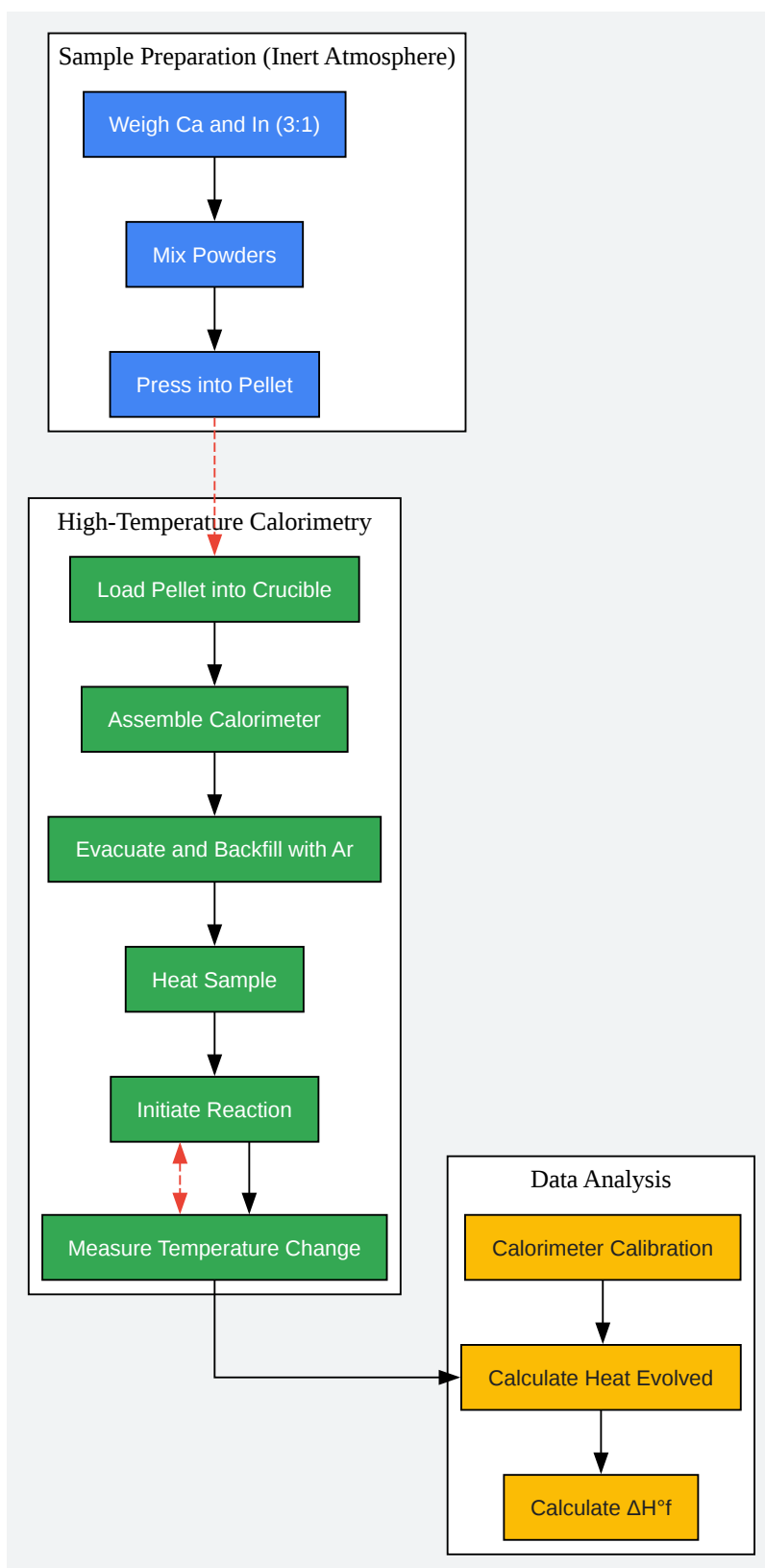
Generalized Experimental Workflow:

- Sample Preparation:
  - High-purity calcium (typically in the form of filings or small pieces) and indium (as a powder or granules) are weighed in the stoichiometric ratio of 3:1.

- The materials are thoroughly mixed in an inert atmosphere (e.g., an argon-filled glovebox) to prevent oxidation.
- The mixture is pressed into a compact pellet.
- Calorimeter Setup:
  - The pellet is placed in a crucible (e.g., made of tantalum or another high-melting-point, non-reactive material).
  - The crucible is positioned within the reaction chamber of a high-temperature calorimeter.
  - The calorimeter is evacuated and backfilled with an inert gas.
- Reaction Initiation and Data Acquisition:
  - The sample is heated at a controlled rate.
  - The temperature of the sample and the calorimeter are continuously monitored.
  - The reaction is initiated, often spontaneously, as the temperature reaches the melting point of one of the components or an eutectic temperature, leading to a rapid increase in temperature.
  - The temperature change is recorded until the system returns to thermal equilibrium.
- Calculation of Enthalpy of Formation:
  - The heat evolved during the reaction is calculated from the temperature change and the heat capacity of the calorimeter, which is determined through calibration experiments.
  - The measured heat is then used to calculate the standard enthalpy of formation of the compound.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the direct reaction calorimetry experiment for determining the enthalpy of formation of  $\text{Ca}_3\text{In}$ .



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)